

# Isobornyl methacrylate CAS number and chemical identifiers

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## Compound of Interest

Compound Name: *Isobornyl methacrylate*

Cat. No.: *B097067*

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An In-depth Technical Guide to **Isobornyl Methacrylate**

## Introduction

**Isobornyl methacrylate** (IBOMA) is a monofunctional methacrylate monomer recognized for its unique bicyclic structure, which imparts valuable properties to the polymers it forms.[1] The bulky isobornyl group provides steric hindrance, resulting in polymers with high glass transition temperatures (T<sub>g</sub>), enhanced thermal stability, and excellent weather resistance.[1][2][3] This technical guide provides a comprehensive overview of **Isobornyl Methacrylate**, including its chemical identifiers, physical and chemical properties, synthesis protocols, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

## Chemical Identifiers

A clear identification of a chemical compound is fundamental for research and regulatory purposes. The following table summarizes the key identifiers for **Isobornyl Methacrylate**.

Identifier Type	Value
CAS Number	7534-94-3[1][4][5][6][7]
EC Number	231-403-1[5][6]
IUPAC Name	[(1R,2R,4R)-1,7,7-trimethyl-2-bicyclo[2.2.1]heptanyl] 2-methylprop-2-enoate[5]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O <sub>2</sub> [5][6]
Molecular Weight	222.32 g/mol [5][6]
InChI	InChI=1S/C14H22O2/c1-9(2)12(15)16-11-8-10-6-7-14(11,5)13(10,3)4/h10-11H,1,6-8H2,2-5H3/t10-,11-,14+/m1/s1[5]
InChIKey	IAXXETNIOYFMLW-GYSYKLTISA-N[5]
SMILES	<chem>CC(=C)C(=O)O[C@@H]1C[C@H]2CC[C@@]1(C2(C)C)C</chem> [5]
Synonyms	IBOMA, Methacrylic acid isobornyl ester[6][8]

## Physicochemical Properties

The distinct properties of IBOMA make it a versatile monomer in various applications. Its hydrophobic nature and bulky structure contribute to the durability and performance of the resulting polymers.[1]

Property	Value
Appearance	Colorless transparent liquid[4]
Density	0.983 g/mL at 25 °C[4][6][7]
Boiling Point	127-129 °C at 15 mm Hg[4][7][9]
Melting Point	-60 °C[9]
Refractive Index (n <sub>20/D</sub> )	1.477[4][7][9]
Viscosity	2-10 cps at 25 °C[10]
Vapor Pressure	7.5 Pa at 20 °C[4][9]
Water Solubility	Negligible[9]
Glass Transition Temperature (T <sub>g</sub> )	110 °C[10]

## Experimental Protocols

### Synthesis of Isobornyl Methacrylate

Several methods are employed for the synthesis of **Isobornyl Methacrylate**. A common approach is the esterification of isoborneol with methacrylic acid or its derivatives.[1]

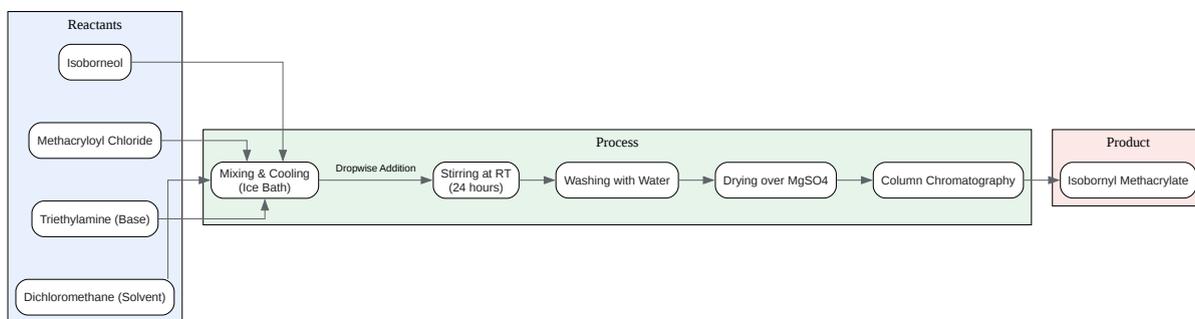
Method 1: Esterification of Isoborneol with Methacryloyl Chloride[11]

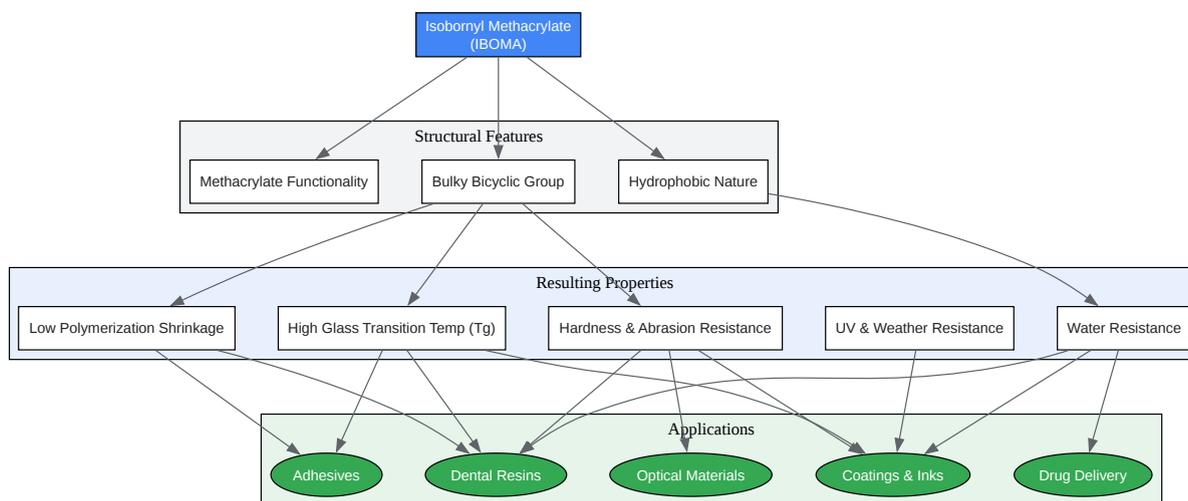
- Dissolve 1.5 g of isoborneol/borneol mixture and 0.7 mL of triethylamine in 25 mL of dichloromethane in a 50 mL flask.
- Cool the mixture in an ice bath.
- Add 0.9 mL of methacryloyl chloride dropwise to the stirred mixture.
- After the addition is complete, bring the mixture to room temperature and continue stirring for 24 hours.
- Wash the product with water (3 x 70 mL) and dry it over anhydrous MgSO<sub>4</sub>.

- Purify the final product using silica gel column chromatography with a heptane/ether (90/10) mixture as the eluent.

#### Method 2: Transesterification of Isobornyl Acetate<sup>[7]</sup>

- Charge a 3-L, 4-necked round-bottomed flask with 588 g (3 moles) of isobornyl acetate, 300 g of cyclohexane, and 450 g (4.5 moles) of methyl methacrylate.
- Equip the flask with a mechanical stirrer, air sparge (10-15 mL/min), thermocouple, a 12-inch packed column, and a variable reflux head.
- Heat the mixture to reflux and distill off approximately 10 mL of a cyclohexane/water azeotrope over 15 minutes.
- Add a solution of 10% lithium t-butoxide in cyclohexane (40 g, 0.05 moles).
- Maintain the reaction under total reflux until the head temperature drops to 57 °C.
- Remove the cyclohexane/methyl acetate azeotrope at a 9:1 reflux ratio.
- Continue the reaction until the ratio of **isobornyl methacrylate** to isobornyl acetate is greater than 100.





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